

A Comparative Guide to the Experimental Validation of the Gd-Ni Phase Diagram

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Compound of Interest		
Compound Name:	Gadoliniumnickel (1/3)	
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The Gadolinium-Nickel (Gd-Ni) binary phase diagram is crucial for the development of advanced materials, including those with unique magnetic and magnetocaloric properties. Understanding the precise phase equilibria, formation temperatures, and crystal structures of the intermetallic compounds within this system is paramount for materials design and application. This guide provides a comparative overview of experimental data from various studies aimed at validating and refining the Gd-Ni phase diagram.

Comparative Analysis of Intermetallic Phases and Transition Temperatures

The experimental determination of the Gd-Ni phase diagram has been approached by several research groups, leading to largely consistent but occasionally divergent findings. The primary techniques employed for these validations are Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC), X-ray Diffraction (XRD), and Scanning Electron Microscopy (SEM) coupled with Energy Dispersive X-ray Spectrometry (EDS).[1] Below is a summary of the reported intermetallic compounds and their formation characteristics.



Intermetallic Compound	Reported Formation/Dec omposition Temperature (°C)	Melting Point (°C)	Experimental Techniques Cited	Reference
Gd3Ni	Decomposes at 735	-	DTA, XRD	[1]
Gd3Ni2	Decomposes at 690 (Note: Existence disputed in a later study)	-	DTA, XRD	[1]
GdNi	-	1280 (Congruent)	DTA, XRD, SEM/EDS, DSC	[1]
GdNi2	Decomposes at 1010	-	DTA, XRD	[1]
GdNi3	Decomposes at 1110	-	DTA, XRD	[1]
Gd2Ni7	Decomposes at 1200	-	DTA, XRD	[1]
GdNi4	Decomposes at 1270 (Note: Existence disputed in a later study)	-	DTA, XRD	[1]
GdNi5	-	1480	DTA, XRD	[1]
Gd2Ni17	Decomposes at 1285	-	DTA, XRD	[1]

Additionally, three eutectic reactions have been identified in the Gd-Ni system:

• Gd3Ni-Gd3Ni2 at 635°C (~32 at% Ni)[1]

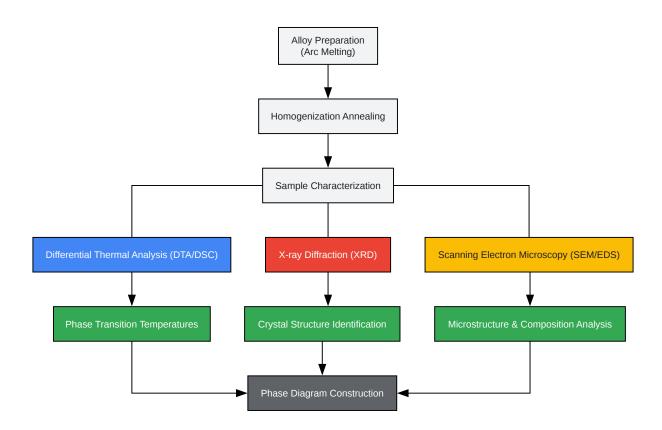


- GdNi-GdNi2 at 880°C (~56 at% Ni)[1]
- Gd2Ni17-Ni at 1275°C (~95 at% Ni)[1]

It is noteworthy that a more recent investigation utilizing SEM/EDS and DSC alongside XRD suggested the absence of the Gd3Ni2 and GdNi4 compounds, indicating that the phase equilibria in this system can be complex and subject to revision with advanced analytical techniques.[1]

Experimental Workflow and Protocols

The validation of a binary phase diagram like Gd-Ni involves a systematic workflow to ensure accurate determination of phase boundaries and compound stoichiometry.





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References

- 1. researchgate.net [researchgate.net]
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